

1-Nonen-3-ol vapor pressure density thermodynamic data

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Compound Focus: 1-Nonen-3-ol

CAS No.: 21964-44-3

Cat. No.: S1893626

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Physical & Thermodynamic Properties of 1-Nonen-3-ol

The table below summarizes the key data found for **1-Nonen-3-ol** (CAS 21964-44-3).

Property	Value	Unit	Source / Comment
Molecular Formula	C ₉ H ₁₈ O	-	[1] [2]
Molecular Weight	142.24	g/mol	[1]
Density	0.84	g/cm ³	[1]
Boiling Point	192 - 194	°C	[1]
Melting Point	235.25	K (≈ -37.9 °C)	Estimated value [3]
Flash Point	83.33 - 84	°C	[1] [4]
Refractive Index	1.438 - 1.442	-	[1] [4]
Vapor Pressure	0.124 (est.)	mmHg @ 25°C	Estimated value [4]
LogP (o/w)	3.029 - 3.10 (est.)	-	Estimated value [5] [4]

Property	Value	Unit	Source / Comment
Water Solubility	613.1	mg/L @ 25°C (est.)	Estimated value [4]

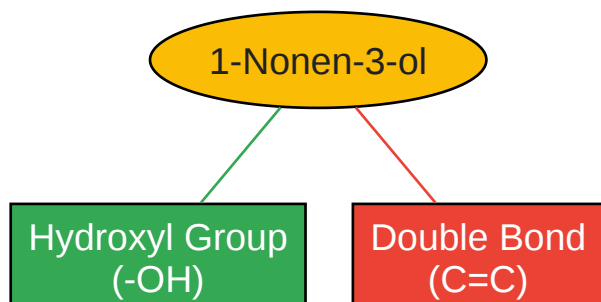
Experimental Protocols & Data Sources

For researchers, understanding the source and context of data is critical. Here is detailed information on the experimental methods behind some of the key data points.

- **Gas Chromatography Retention Indices:** The National Institute of Standards and Technology (NIST) database provides a comprehensive compilation of experimental **Kovats Retention Indices (RI)** for **1-Nonen-3-ol** [2]. This data is essential for compound identification. The experiments were conducted using various column types (both polar and non-polar, like DB-5 and Carbowax) and temperature programs. For example, reported RI values include **1066 on an HP-5MS column** and **1555 on a DB-Wax column** [2].
- **General Assays from Research Context:** A study on watermelon juice pasteurization provides an example of how this compound is analyzed in a complex matrix [6]. The key methodology involved:
 - **Sample Preparation:** Watermelon juice was homogenized and sieved.
 - **Volatile Compound Extraction:** The research employed **Solid-Phase Microextraction (SPME)**, a common technique for isolating volatile organic compounds.
 - **Analysis:** The extracts were analyzed using **Gas Chromatography-Mass Spectrometry (GC-MS)** and **Gas Chromatography-Olfactometry (GC-O)** to separate, identify, and evaluate the aroma impact of **1-Nonen-3-ol** and other volatiles [6].

Synthesis & Transformation Pathway

The following diagram illustrates the core structure of **1-Nonen-3-ol** and its key functional groups, which are the sites for its common synthetic transformations and reactions.



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Diagram: The molecular structure of **1-Nonen-3-ol** features two reactive sites: a hydroxyl group (-OH) and a carbon-carbon double bond (C=C), enabling diverse chemical transformations.

Application and Safety Notes

- **Primary Use:** **1-Nonen-3-ol** is primarily used as a **flavor and fragrance ingredient** due to its intense green, earthy, and mushroom-like odor [4] [7]. It is also a useful synthetic intermediate in organic chemistry [7].
- **Safety and Regulation:** Based on the provided data, the compound does not have a specific GHS hazard classification listed. The IFRA (International Fragrance Association) recommends usage levels of up to **2.0% in the fragrance concentrate** [4].

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References

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To cite this document: Smolecule. [1-Nonen-3-ol vapor pressure density thermodynamic data]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1893626#1-nonen-3-ol-vapor-pressure-density-thermodynamic-data]

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